

Essential Safety and Handling Guide for Betapressin (Penbutolol Sulfate)

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Compound of Interest		
Compound Name:	Betapressin	
Cat. No.:	B1679224	Get Quote

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides crucial safety protocols and logistical plans for the handling and disposal of **Betapressin** (Penbutolol Sulfate). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential to minimize risks and ensure a safe laboratory environment.

Betapressin, the brand name for Penbutolol sulfate, is a beta-adrenergic antagonist. While primarily used in a clinical setting, in a research environment it is classified as harmful if swallowed and may cause drowsiness or dizziness.[1] The toxicological properties of this material have not been fully investigated, therefore, appropriate procedures must be followed to prevent direct contact with the skin or eyes and to avoid inhalation.[2]

Hazard Identification and Classification

Hazard Classification	Description	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral	Category 4	ļ.	Warning	H302: Harmful if swallowed.[1]
Specific target organ toxicity (single exposure)	Category 3	!	Warning	H336: May cause drowsiness or dizziness.[1]





Chemical and Physical Properties

Property	- Value
Molecular Formula	C36H60N2O8S
Molecular Weight	680.94 g/mol
Appearance	White, odorless crystalline powder
Solubility	Soluble in water and methanol
Storage Temperature	Store at 2-8°C

Personal Protective Equipment (PPE) Requirements

A risk assessment should be conducted for any new or non-routine procedures involving **Betapressin**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or holes before use.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where Betapressin is handled.
Body	Laboratory coat	A clean, buttoned lab coat should be worn to protect street clothing and skin from contamination.
Respiratory	Use in a well-ventilated area. A respirator may be required for large quantities or when generating dust.	Work should be conducted in a chemical fume hood to minimize inhalation risk. If a respirator is needed, a NIOSH-approved N95 or higher is recommended.



Handling and Storage

Handling:

- Avoid contact with eyes, skin, and clothing.[2]
- Avoid ingestion and inhalation.[2]
- Wash thoroughly after handling.[2]
- Use only in a well-ventilated area, preferably within a chemical fume hood.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Exposure Type	First Aid Measures
If Swallowed	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[2]
In Case of Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2]
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2]
If Inhaled	Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2]



Standard Operating Protocol for Handling Betapressin

This protocol outlines the step-by-step process for safely handling **Betapressin** in a laboratory setting.

- 1. Pre-Handling Preparation: 1.1. Ensure the Safety Data Sheet (SDS) for Penbutolol Sulfate is readily accessible. 1.2. Verify that the work area (e.g., chemical fume hood) is clean and uncluttered. 1.3. Assemble all necessary materials, including **Betapressin**, solvents, and laboratory equipment. 1.4. Don the appropriate Personal Protective Equipment (PPE) as specified in the table above.
- 2. Weighing and Preparation of Solutions: 2.1. Conduct all weighing and solution preparation activities within a certified chemical fume hood to minimize inhalation exposure. 2.2. Use a spatula to handle the solid **Betapressin** powder. Avoid creating dust. 2.3. If preparing a solution, slowly add the **Betapressin** to the solvent to avoid splashing. 2.4. Close the primary container of **Betapressin** immediately after use.
- 3. Post-Handling Procedures: 3.1. Decontaminate all surfaces and equipment used with an appropriate cleaning agent. 3.2. Properly dispose of all waste materials as outlined in the Disposal Plan section below. 3.3. Remove PPE in the correct order to avoid cross-contamination. 3.4. Wash hands thoroughly with soap and water after removing gloves.

Operational and Disposal Plans

Spill Response:

- Evacuate: Immediately evacuate the affected area.
- Notify: Inform the laboratory supervisor and relevant safety personnel.
- Contain: If safe to do so, contain the spill using appropriate absorbent materials.
- Clean-up: Wearing appropriate PPE, clean up the spill. Sweep up solid material and place it into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly.



Disposal Plan: **Betapressin** is not classified as a RCRA hazardous waste. However, all pharmaceutical waste should be managed responsibly to protect the environment.

- Segregation: Do not mix Betapressin waste with regular trash or other hazardous waste streams.
- Containerization:
 - Solid Waste: Place unused or expired solid **Betapressin**, as well as grossly contaminated items (e.g., weigh boats, paper towels), into a clearly labeled, sealed container for "Non-Hazardous Pharmaceutical Waste for Incineration".
 - Liquid Waste: Aqueous solutions of **Betapressin** should be collected in a designated, sealed, and labeled waste container. Do not dispose of down the drain.
 - Sharps: Any sharps (needles, scalpels) contaminated with **Betapressin** must be disposed
 of in a designated sharps container.
- Labeling: All waste containers must be clearly labeled with "Non-Hazardous Pharmaceutical Waste," the name of the chemical (Penbutolol Sulfate), and the date.
- Collection and Disposal: Arrange for the collection of the pharmaceutical waste by a licensed waste management contractor for incineration.[3] Landfilling of pharmaceutical waste is discouraged to prevent leaching into groundwater.[2]

Workflow and Safety Diagrams

Caption: Workflow for the safe handling of **Betapressin**.

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